

2-Aminoheptanamide Derivatives in Foldamer Design: Synthesis, Structural Stabilization, and Biological Applications

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Compound of Interest

Compound Name: 2-Aminoheptanamide

CAS No.: 53726-15-1

Cat. No.: B13638044

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Abstract & Strategic Significance

In the expanding field of foldamers—synthetic oligomers that mimic the well-defined secondary structures of proteins—the control of side-chain hydrophobicity is a critical design parameter. **2-Aminoheptanamide** derivatives, specifically residues derived from 2-aminoheptanoic acid (Aha) (also known as homonorleucine), represent a class of "super-hydrophobic" building blocks.

Unlike standard hydrophobic residues (Leucine, Isoleucine), the 7-carbon linear alkyl chain of Aha provides unique packing properties. It facilitates hydrophobic zippering in helical bundles and enhances membrane partitioning in antimicrobial peptidomimetics. This guide details the strategic incorporation of **2-aminoheptanamide** motifs into

-peptides and hybrid

-foldamers to tune stability, solubility, and biological activity.

Chemical Basis & Design Principles

The Hydrophobic Advantage

The **2-aminoheptanamide** motif is typically generated at the C-terminus of a foldamer sequence via solid-phase synthesis on Rink Amide resin, or incorporated internally as an Aha residue.

- Structure: Linear
alkyl side chain.
- Hydrophobicity: Significantly higher than Leucine (branched).
- Role in Folding: The extended chain allows for "deep pocket" binding in protein-protein interaction (PPI) interfaces and stabilizes helical coiled-coils through enhanced Van der Waals contacts.

Design Logic: The "Hydrophobic Face"

In amphiphilic helical foldamers (e.g., antimicrobial peptides), Aha residues are strategically placed at positions

,

,

, or

to generate a continuous hydrophobic face.

Design Rule:

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Replace Leucine/Phenylalanine with Aha to increase retention time (hydrophobicity) and membrane permeation without introducing aromatic stacking issues.

Experimental Protocols

Protocol A: Fmoc-SPPS Synthesis of Aha-Containing Foldamers

Objective: Synthesize a helical foldamer containing 2-aminoheptanoic acid residues with a C-terminal amide.

Materials:

- Resin: Rink Amide MBHA resin (Loading: 0.5–0.7 mmol/g).
- Building Block: Fmoc-L-2-aminoheptanoic acid (Fmoc-Aha-OH).
- Coupling Reagents: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate), DIPEA (Diisopropylethylamine).
- Solvent: DMF (Dimethylformamide), NMP (N-methyl-2-pyrrolidone) for hydrophobic sequences.

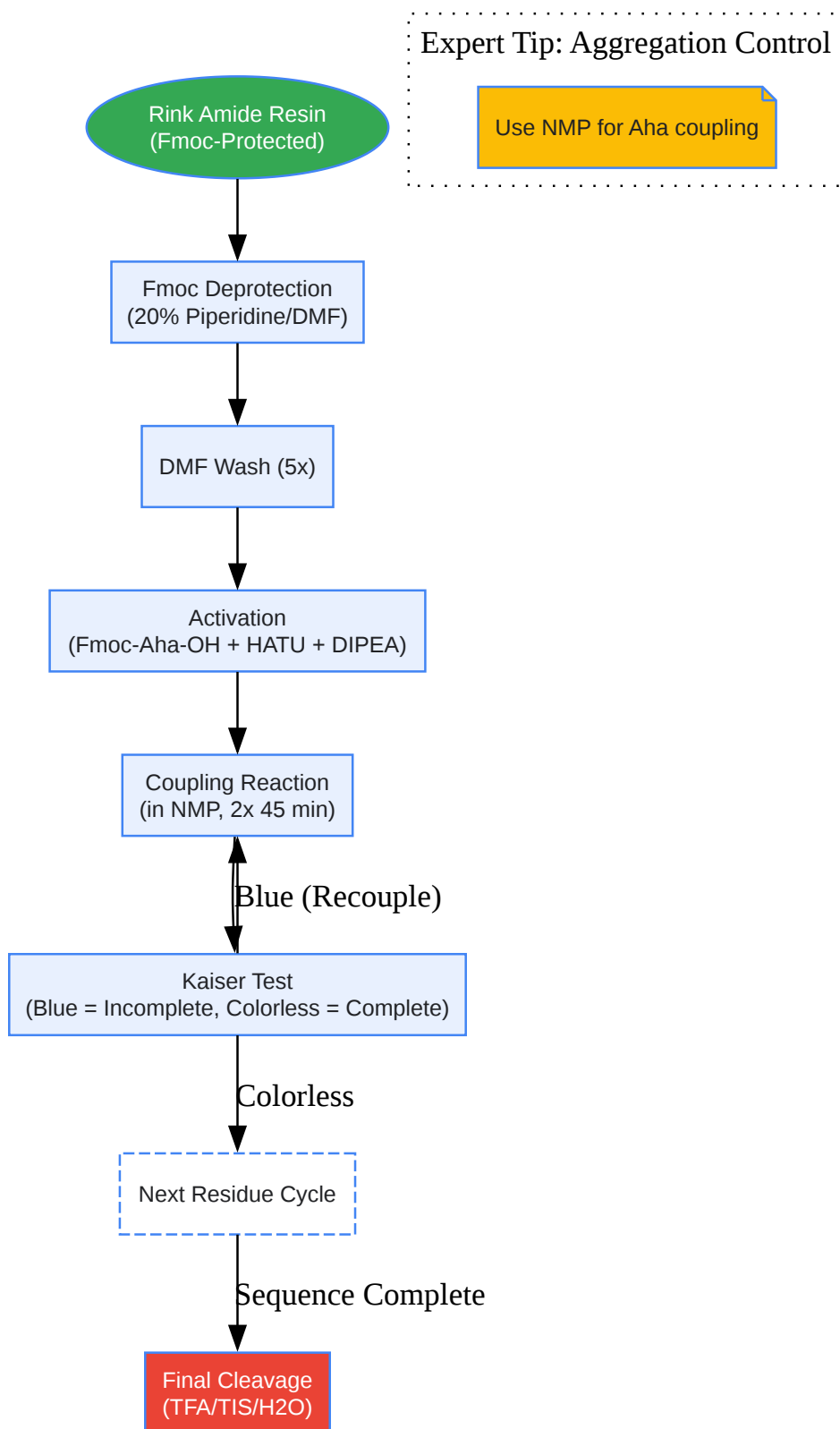
Step-by-Step Methodology:

- Resin Preparation:
 - Swell 100 mg Rink Amide resin in DMF (3 mL) for 30 min.
 - Deprotect Fmoc: 20% Piperidine in DMF (min). Wash with DMF (

).[1][2][3]

- Coupling Cycle (Standard Residues):
 - Dissolve Fmoc-AA-OH (4 eq), HATU (3.9 eq) in DMF.
 - Add DIPEA (8 eq) to activate.
 - Add to resin and shake for 45 min at Room Temp (RT).
- Coupling Cycle (Aha Residue):
 - Critical Step: Aha is hydrophobic and can cause aggregation on-resin.
 - Modification: Use NMP instead of DMF for the coupling of Fmoc-Aha-OH and the subsequent residue.
 - Double Coupling: Perform the coupling reaction twice (min) to ensure completion.
- Capping (Optional but Recommended):
 - After Aha coupling, cap unreacted amines with Acetic Anhydride/Pyridine (1:1) in DMF for 5 min to prevent deletion sequences.
- Cleavage:
 - Reagent: TFA/TIS/H₂O (95:2.5:2.5).
 - Time: 2.5 hours.
 - Precipitate in cold Diethyl Ether.[2]

Visual Workflow (Synthesis):



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Caption: Optimized Solid-Phase Peptide Synthesis (SPPS) workflow for incorporating hydrophobic Aha residues.

Protocol B: Circular Dichroism (CD) Characterization

Objective: Verify the induction of helical structure by Aha residues in aqueous solution.

- Sample Preparation:
 - Dissolve lyophilized foldamer in Phosphate Buffered Saline (PBS, pH 7.4) to a concentration of 50 M.
 - Note: Due to Aha hydrophobicity, if the solution is cloudy, add TFE (Trifluoroethanol) stepwise (0% to 50%) to induce folding.
- Measurement:
 - Instrument: Jasco J-815 or equivalent.
 - Cell Path Length: 1 mm.
 - Wavelength Range: 190–260 nm.
 - Temperature: 25°C.
- Data Analysis:
 - Look for minima at 208 nm and 222 nm (characteristic of -helical foldamers).
 - Calculate Mean Residue Ellipticity () to normalize for length.
 - Success Metric: An increase in

intensity compared to the Leucine-analog control indicates enhanced hydrophobic stabilization.

Applications in Drug Discovery

Antimicrobial Foldamers (AMP Mimetics)

2-Aminoheptanamide derivatives are potent in disrupting bacterial membranes. The C7 chain penetrates the lipid bilayer more effectively than shorter alkyl chains.

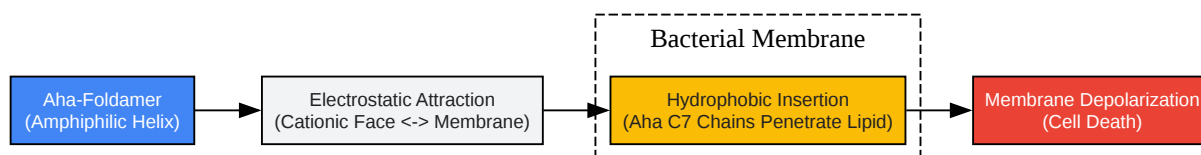
- Mechanism: The cationic residues (Lys/Arg) attract the foldamer to the negatively charged bacterial surface. The Aha residues then insert into the hydrophobic core of the membrane, causing pore formation or depolarization.
- Assay: MIC (Minimum Inhibitory Concentration) against E. coli and S. aureus.

Protein-Protein Interaction (PPI) Inhibitors

Many PPIs (e.g., p53/MDM2) rely on a hydrophobic helix inserting into a groove.

- Strategy: Replace key hydrophobic residues (e.g., Phe19, Trp23, Leu26 in p53) with Aha.
- Benefit: The flexibility and length of Aha can fill void spaces in the binding pocket that natural amino acids cannot, potentially increasing binding affinity ().

Visual Mechanism (Membrane Action):



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Caption: Mechanism of action for Aha-containing antimicrobial foldamers targeting bacterial membranes.

Data Summary & Troubleshooting

Comparative Hydrophobicity Table

Amino Acid Derivative	Side Chain	LogP (Est.)	Helix Propensity	Application
Alanine (Ala)		0.5	High	General Helix
Leucine (Leu)		2.2	High	Hydrophobic Core
Phenylalanine (Phe)		2.5	Moderate	Pi-Stacking
2-Aminoheptanoic (Aha)		3.0+	High	Deep Pocket/Membrane

Expert Troubleshooting Tips

- Solubility Issues:** If the final foldamer is insoluble in water, purify using C4 or C8 HPLC columns instead of C18, as the Aha residues may bind too strongly to C18, causing poor recovery.
- Incomplete Coupling:** The steric bulk of the C7 chain is low, but its hydrophobicity causes resin aggregation. Always use chaotropic salts (e.g., 0.1M LiCl in DMF) or elevated temperature (50°C) during the coupling of Aha if sequences are long (>10 residues).

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